

# In-Depth Technical Guide to the Boiling Point of 1,3-Dibromotetrafluorobenzene

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## Compound of Interest

Compound Name: 1,3-Dibromotetrafluorobenzene

Cat. No.: B073227

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the boiling point of **1,3-Dibromotetrafluorobenzene**, a crucial physical property for its application in research and development, particularly in the synthesis of complex organic molecules for medicinal chemistry and materials science.<sup>[1]</sup> This document outlines the established boiling point, presents detailed experimental protocols for its determination, and discusses the significance of this property in practical applications.

## Core Physicochemical Data

The accurate determination of the boiling point is fundamental for the purification, handling, and reaction design involving **1,3-Dibromotetrafluorobenzene**. The properties of this compound are summarized in the table below for easy reference.

Property	Value	Source
Boiling Point	200 °C	[1][2][3][4][5]
Molecular Formula	C <sub>6</sub> Br <sub>2</sub> F <sub>4</sub>	[1][2]
Molecular Weight	307.87 g/mol	[1][2][3]
Density	2.18 g/mL at 25 °C	[3][5]
Refractive Index	n <sub>20</sub> /D 1.516	[3][5]
Appearance	Colorless to light yellow clear liquid	[1][2]
CAS Number	1559-87-1	[1][3]

## Significance in Research and Drug Development

**1,3-Dibromotetrafluorobenzene** is a versatile halogenated compound utilized as a key intermediate in the synthesis of a variety of fluorinated compounds, which are integral to the development of pharmaceuticals and agrochemicals.[1] Its unique molecular structure, featuring both bromine and fluorine atoms, allows for diverse applications in synthetic organic chemistry.[1] The bromine atoms serve as reactive sites for cross-coupling reactions, enabling the construction of complex molecular architectures, while the fluorine atoms can enhance the metabolic stability and binding affinity of drug candidates. The boiling point is a critical parameter for its purification by distillation and for defining the thermal conditions of reactions in which it is a reactant or a solvent.

## Experimental Protocol for Boiling Point Determination

The following is a detailed methodology for the determination of the boiling point of **1,3-Dibromotetrafluorobenzene** using the Thiele tube method, a common and reliable technique for small sample volumes.[6]

Apparatus:

- Thiele tube

- Thermometer (calibrated, with a range up to at least 220 °C)
- Small test tube (e.g., Durham tube)
- Capillary tube (sealed at one end)
- Rubber band or wire for attaching the test tube to the thermometer
- Heating source (e.g., Bunsen burner or heating mantle)
- High-boiling point mineral oil or silicone oil
- Stand and clamp

Procedure:

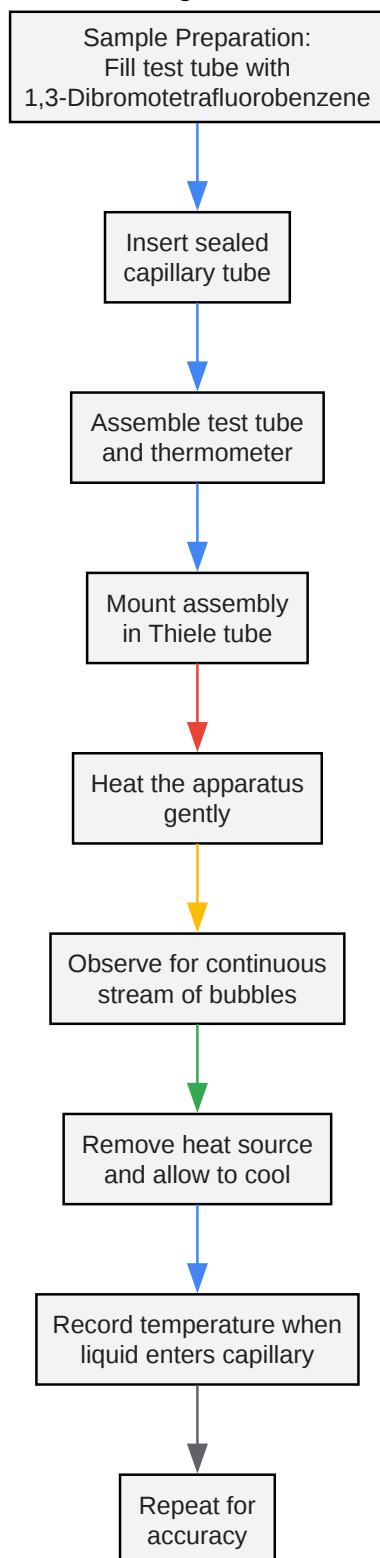
- Sample Preparation: Fill the small test tube with **1,3-Dibromotetrafluorobenzene** to a depth of approximately 1-2 cm.
- Capillary Tube Insertion: Place the capillary tube, with the sealed end facing upwards, into the test tube containing the sample.
- Assembly: Attach the test tube to the thermometer using a rubber band or wire. The bottom of the test tube should be level with the bulb of the thermometer.
- Thiele Tube Setup: Fill the Thiele tube with a suitable high-boiling point oil to a level just above the side arm.
- Mounting: Clamp the Thiele tube to a stand and carefully insert the thermometer and test tube assembly into the oil, ensuring the sample is fully immersed.
- Heating: Gently heat the side arm of the Thiele tube with a slow, even flame or a heating mantle. The design of the Thiele tube will ensure uniform heating of the oil via convection.
- Observation: As the temperature rises, a stream of bubbles will begin to emerge from the open end of the capillary tube. Continue gentle heating until a continuous and rapid stream of bubbles is observed.

- Equilibrium: At this point, remove the heat source and allow the apparatus to cool slowly.
- Boiling Point Determination: The boiling point is the temperature at which the stream of bubbles ceases and the liquid just begins to enter the capillary tube. Record this temperature.
- Repeat: For accuracy, allow the apparatus to cool further, then reheat to obtain a second determination.

## Logical Workflow for Boiling Point Determination

The following diagram illustrates the logical steps involved in the experimental determination of the boiling point of **1,3-Dibromotetrafluorobenzene**.

## Workflow for Boiling Point Determination



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Caption: Logical workflow for the experimental determination of boiling point.

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